

Personal protective equipment for handling 4-Benzoylbutyric acid

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Compound of Interest

Compound Name: 4-Benzoylbutyric acid

Cat. No.: B072466

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Essential Safety and Handling Guide for 4-Benzoylbutyric Acid

This guide provides immediate, essential safety and logistical information for the handling of **4-Benzoylbutyric acid**. The following procedures for personal protective equipment (PPE), operational handling, and disposal are designed to ensure a safe laboratory environment for researchers, scientists, and drug development professionals.

Hazard Summary

4-Benzoylbutyric acid is a chemical that requires careful handling due to its potential health hazards. It is known to cause skin and serious eye irritation, and may also lead to respiratory irritation.[\[1\]](#)[\[2\]](#) As a combustible solid, it can form explosive dust-air mixtures.[\[1\]](#)

Personal Protective Equipment (PPE) Protocol

The selection and proper use of PPE are critical to minimize exposure risk. The following table summarizes the recommended PPE for handling **4-Benzoylbutyric acid**.

PPE Category	Specification	Rationale
Eye and Face Protection	Safety glasses with side-shields or chemical safety goggles.	Protects against dust particles and splashes that can cause serious eye irritation.[1][2]
Hand Protection	Chemical-resistant gloves (e.g., nitrile, neoprene).	Prevents skin contact and subsequent irritation.[1][2]
Respiratory Protection	NIOSH-approved N95 dust mask or higher, particularly when handling powder.	Minimizes the inhalation of fine particles, which can cause respiratory irritation.[1][2]
Skin and Body Protection	Laboratory coat, long-sleeved shirt, and long pants.	Provides a barrier against accidental skin contact.[1][2]

Operational Plan: Step-by-Step Handling Procedure

Adherence to standardized procedures is paramount for both safety and experimental integrity.

1. Preparation:

- Ensure work is conducted in a well-ventilated area, such as a chemical fume hood, especially when handling the solid form to control dust.[1][2]
- Assemble all necessary equipment and reagents before handling the compound.
- Verify that an eyewash station and safety shower are readily accessible.[2]
- Don all required PPE as detailed in the table above.

2. Handling the Compound:

- When weighing or transferring the solid material, do so carefully to minimize the generation of dust.[1]
- If creating a solution, add the solid to the solvent slowly.
- Avoid all personal contact, including inhalation and contact with skin and eyes.[1]

3. Post-Handling:

- Wash hands and any exposed skin thoroughly after handling.[2]
- Decontaminate all work surfaces after use.
- Remove and wash contaminated clothing before reuse.[2]

Emergency and Spill Response

Minor Spills:

- Clean up all spills immediately.[1]
- Use dry clean-up procedures and avoid generating dust.[1]
- Wear full PPE, including respiratory protection, during cleanup.[1]

Major Spills:

- Alert personnel in the area and evacuate if necessary.
- Control personal contact by wearing appropriate protective clothing.[1]
- Prevent the spillage from entering drains or water courses.[1]

First Aid:

- If on skin: Wash with plenty of soap and water. If skin irritation occurs, seek medical advice.
[1][2]
- If in eyes: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing. If eye irritation persists, get medical attention.[1][2]
- If inhaled: Remove the victim to fresh air and keep at rest in a position comfortable for breathing. Call a poison center or doctor if you feel unwell.[1][2]

Disposal Plan

Proper disposal of **4-Benzoylbutyric acid** and its containers is essential to prevent environmental contamination and ensure regulatory compliance.

- Chemical Waste: Dispose of **4-Benzoylbutyric acid** and any contaminated materials in a suitable, labeled, and closed container.[\[2\]](#)[\[3\]](#) All chemical waste must be disposed of through an approved waste disposal plant.[\[2\]](#)
- Container Disposal: Do not reuse empty containers. Dispose of them in the same manner as the chemical waste.
- Environmental Precautions: Do not allow the material to be released into the environment or enter drains.[\[3\]](#)

Quantitative Data

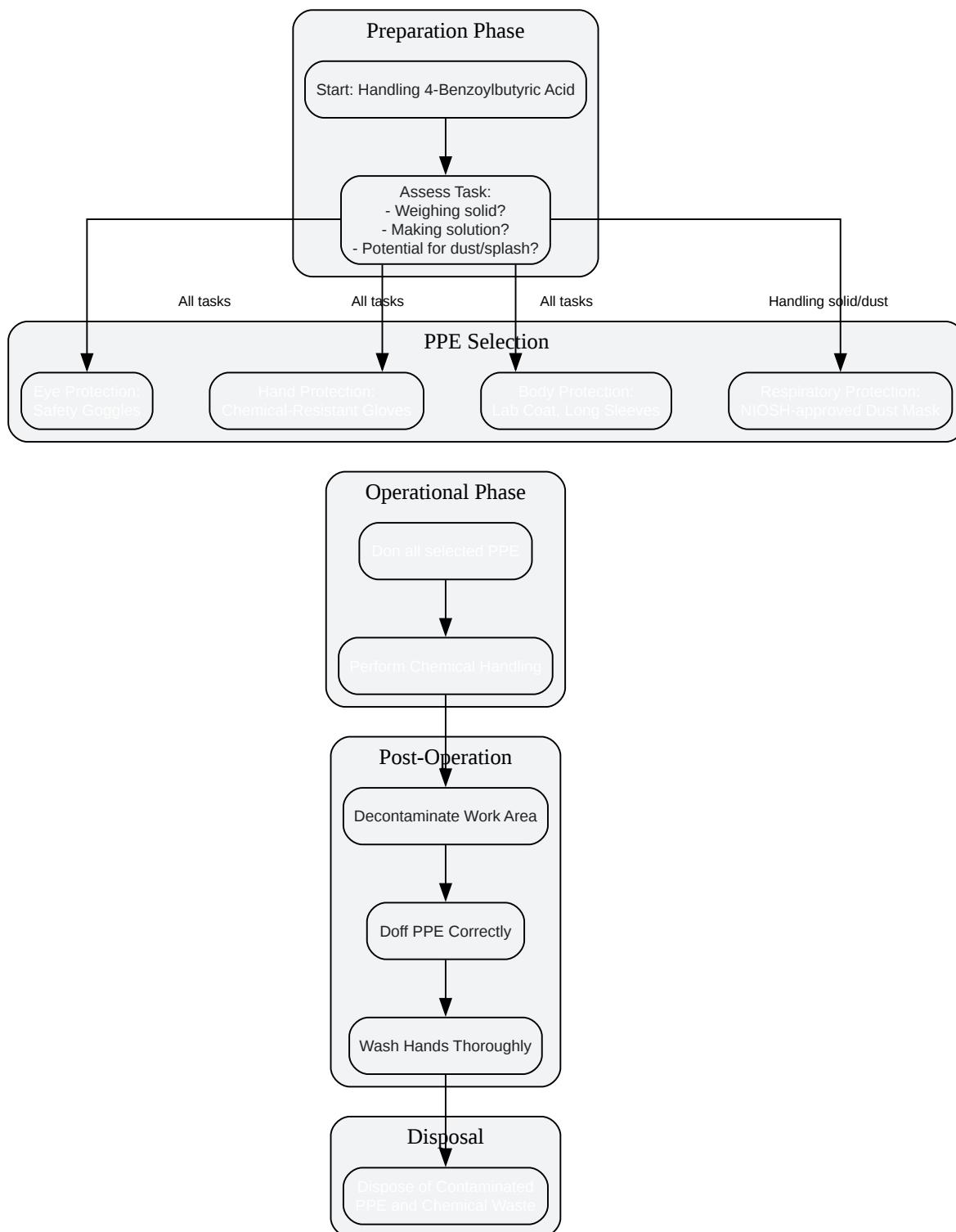
The following table summarizes key quantitative data for **4-Benzoylbutyric acid**. It should be noted that occupational exposure limits (OELs) have not been established for this compound.

[\[1\]](#)

Property	Value
Molecular Formula	C11H12O3
Molar Mass	192.21 g/mol
Melting Point	126-129 °C
Boiling Point	380.8 ± 25.0 °C (Predicted)
Flash Point	198.3 °C
Solubility in Water	Insoluble

Personal Protective Equipment Workflow

The following diagram illustrates the logical workflow for the selection and use of Personal Protective Equipment (PPE) when handling **4-Benzoylbutyric acid**.

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Caption: PPE selection and use workflow for handling **4-Benzoylbutyric acid**.

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